

Essential Safety and Logistics for Handling 4-Bromo-1-butanol

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Compound of Interest

Compound Name: 4-Bromo-1-butanol

Cat. No.: B1194514

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides immediate, essential safety and logistical information for **4-Bromo-1-butanol**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Chemical Identifier and Properties:

Property	Value
Chemical Name	4-Bromo-1-butanol
CAS Number	33036-62-3
Molecular Formula	C ₄ H ₉ BrO[1][2][3]
Molecular Weight	153.02 g/mol [3]
Appearance	Clear, colorless to brown liquid[4][5]
Boiling Point	56-58°C[4]
Density	1.68 g/cm ³ [4]
Flash Point	7°C[4]

Personal Protective Equipment (PPE)

Proper selection and use of PPE are critical to minimize exposure and ensure safety when handling **4-Bromo-1-butanol**.

PPE Category	Specifications and Requirements
Eye and Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[6][7]
Skin Protection	- Gloves: Handle with chemical-impermeable gloves that satisfy EU Directive 89/686/EEC and the EN 374 standard. Inspect gloves before each use.[6] - Clothing: Wear fire/flame-resistant and impervious clothing.[6]
Respiratory Protection	If exposure limits are exceeded or irritation occurs, use a full-face respirator.[6] A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended.[7]

Operational and Disposal Plan

A systematic approach to handling, storage, and disposal is essential for maintaining a safe laboratory environment.

Handling Procedures

- Ventilation: Always handle **4-Bromo-1-butanol** in a well-ventilated area, such as a chemical fume hood.[4][6][8]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[1][6][8][9] Use non-sparking tools and explosion-proof electrical equipment.[1][6][8][9]
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[6][8][9]
- Personal Hygiene: Wash hands thoroughly after handling.[6] Do not eat, drink, or smoke in the work area.[9]

Storage Plan

- Container: Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][6][8][9]
- Temperature: Some sources recommend storage in a freezer at -20°C.[2][4][10]
- Incompatibilities: Store away from incompatible materials and foodstuff containers.[6][8]

Spill Response

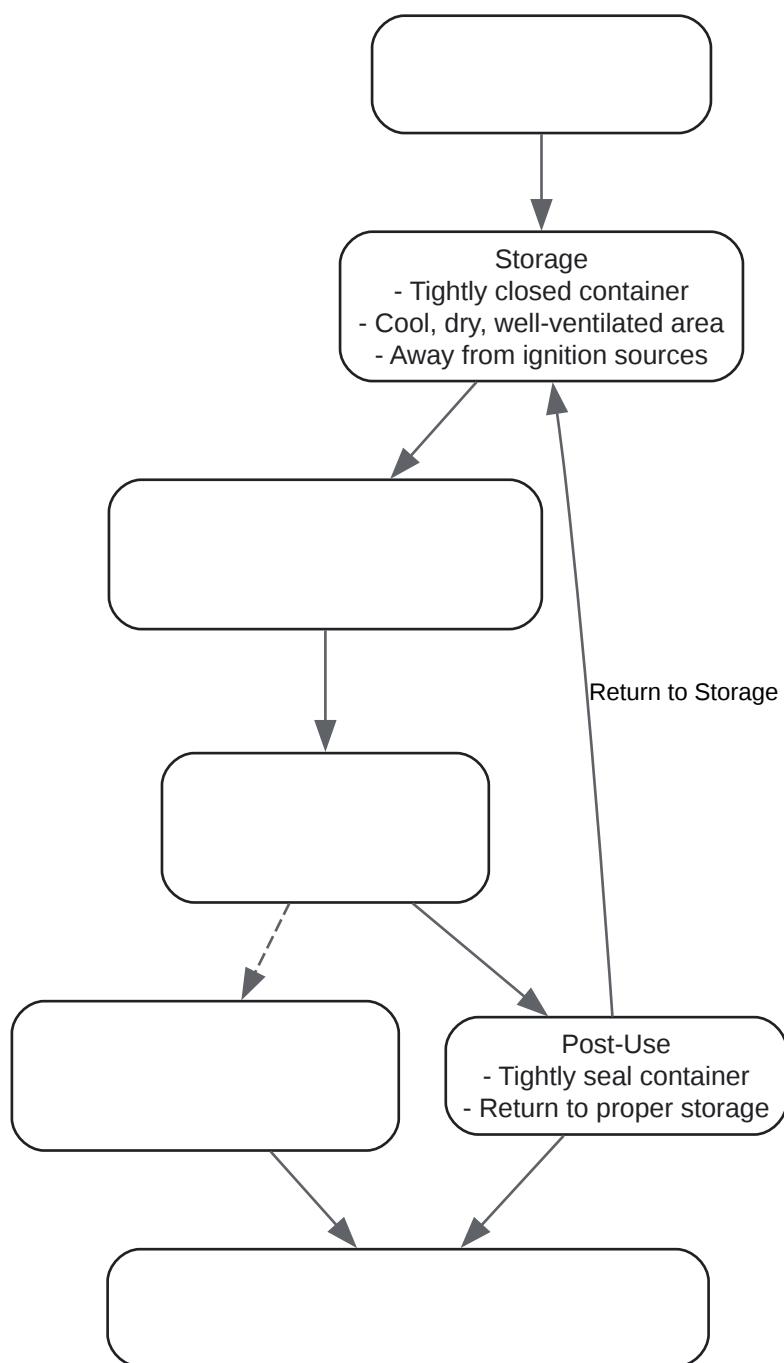
- Evacuate and Ventilate: Evacuate personnel from the spill area and ensure adequate ventilation. Remove all sources of ignition.[6]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains.[6]
- Cleanup: Absorb the spill with inert, non-combustible material (e.g., sand, earth, vermiculite). Collect the absorbed material using spark-proof tools and place it in a suitable, closed container for disposal.[1][6][8]

Disposal Protocol

- Dispose of **4-Bromo-1-butanol** and any contaminated materials at an approved waste disposal facility.[1][9] Adhere to all local, state, and federal regulations for hazardous waste disposal.

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **4-Bromo-1-butanol** from receipt to disposal.



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Caption: Workflow for Safe Handling of **4-Bromo-1-butanol**.

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